

An In-depth Technical Guide to 3-Bromo-5-(trifluoromethyl)benzoic acid

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Compound of Interest

Compound Name: 3-Bromo-5-(trifluoromethyl)benzoic acid

Cat. No.: B1278927

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Introduction

3-Bromo-5-(trifluoromethyl)benzoic acid is a versatile halogenated aromatic carboxylic acid. Its structure, featuring both a bromine atom and a trifluoromethyl group, makes it a valuable building block in various chemical syntheses. This compound is particularly significant as an intermediate in the development of pharmaceuticals and agrochemicals, where the trifluoromethyl group can enhance metabolic stability and bioactivity.^[1] It also finds applications in material science for creating advanced polymers and coatings with enhanced durability and resistance.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis, and spectral data.

Chemical and Physical Properties

The physical and chemical properties of **3-Bromo-5-(trifluoromethyl)benzoic acid** are summarized in the tables below. These properties are crucial for its handling, storage, and application in experimental settings.

Table 1: General and Physical Properties

Property	Value	Reference
CAS Number	328-67-6	[2][3]
Molecular Formula	C ₈ H ₄ BrF ₃ O ₂	[2][3]
Molecular Weight	269.02 g/mol	[2][3]
Appearance	White to light yellow powder/crystal	
Melting Point	133-137 °C	
Boiling Point	284.3 °C at 760 mmHg (Predicted)	
Density	1.8 g/cm ³ (Predicted)	
pKa	3.38 ± 0.10 (Predicted)	
Solubility	Information not available	

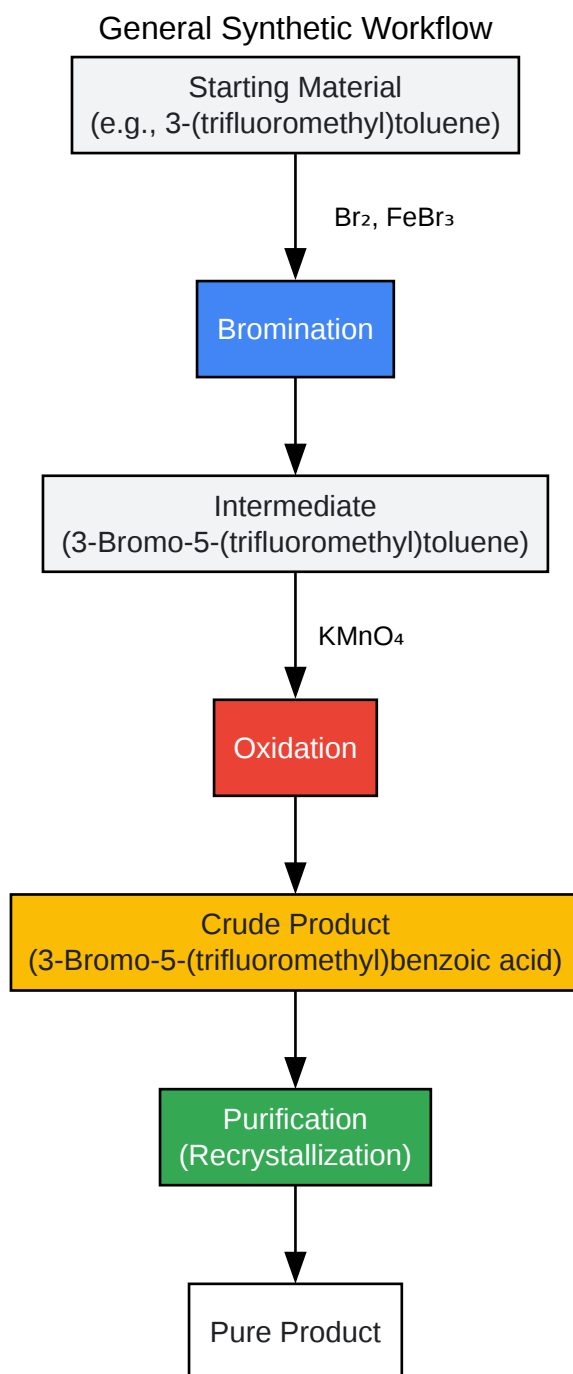
Table 2: Spectroscopic and Computational Data

Property	Value	Reference
InChI	InChI=1S/C8H4BrF3O2/c9-6-2-4(7(13)14)1-5(3-6)8(10,11,12)/h1-3H,(H,13,14)	[2]
InChIKey	AMZBKZQMAZWIJM-UHFFFAOYSA-N	[2]
SMILES	C1=C(C=C(C=C1C(F)(F)F)Br)C(=O)O	[2]
XLogP3	3	
PSA	37.3 Å ²	

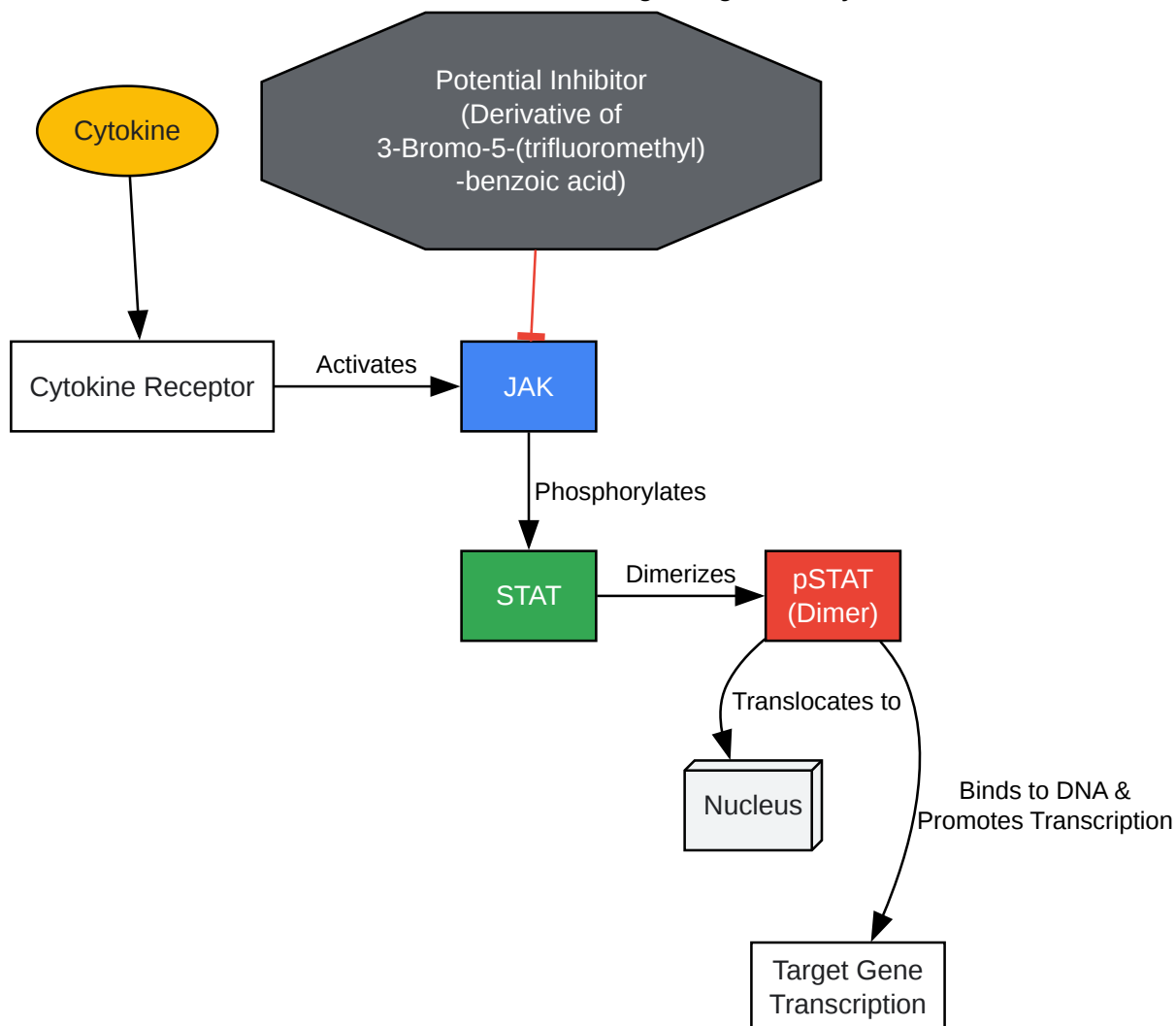
Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **3-Bromo-5-(trifluoromethyl)benzoic acid** is not readily available in the cited literature, a general synthetic approach can be inferred from procedures for analogous compounds, such as the synthesis of 3,5-bis(trifluoromethyl)benzoic acid.[4] The synthesis would likely involve the bromination of 3-(trifluoromethyl)benzoic acid or the oxidation of a corresponding toluene derivative.

A plausible synthetic workflow is outlined below.



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References

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